

In-Depth Technical Guide to Rheochrysin: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rheochrysin*

Cat. No.: *B072260*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Rheochrysin, also known as Physcion-8-O- β -D-glucoside, is a naturally occurring anthraquinone glycoside found in various medicinal plants, most notably in the roots and rhizomes of *Rheum* species (rhubarb). This document provides a comprehensive overview of the physical and chemical properties of **Rheochrysin**, offering detailed experimental protocols for its isolation and characterization. Furthermore, it delves into its potential biological activities by examining its influence on key cellular signaling pathways, supported by illustrative diagrams. This guide is intended to serve as a technical resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

Rheochrysin is a yellow crystalline solid. Its core structure consists of a physcion aglycone linked to a β -D-glucopyranosyl moiety. The presence of hydroxyl, methoxy, and sugar groups imparts specific physicochemical characteristics to the molecule.

Identification and Formula

Property	Value	Reference
IUPAC Name	1-hydroxy-8-methoxy-3-methyl-6-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyanthracene-9,10-dione	
Synonyms	Physcion-8-O-β-D-glucoside, Physcionin	[1]
CAS Number	23451-01-6	
Molecular Formula	C ₂₂ H ₂₂ O ₁₀	
Molecular Weight	446.41 g/mol	

Physical Properties

Property	Value	Experimental Notes
Melting Point	204-206 °C	
Appearance	Yellow crystalline powder	
Solubility	Soluble in methanol, ethanol, and dimethyl sulfoxide (DMSO). Sparingly soluble in water.	Qualitative assessment. Quantitative data requires experimental determination.

Spectroscopic Data

The structural elucidation of **Rheochrysin** is primarily achieved through a combination of spectroscopic techniques.

UV-Visible Spectroscopy

The UV-Vis spectrum of **Rheochrysin** in methanol exhibits absorption maxima (λ_{max}) characteristic of the anthraquinone chromophore.

Solvent	λ_{max} (nm)
Methanol	~225, 258, 288, 435

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra provide detailed information about the proton and carbon environments within the **Rheochrysin** molecule. The assignments are based on data from structurally similar anthraquinone glycosides.

^1H -NMR (DMSO- d_6 , 500 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
12.10	s	1H	1-OH
7.65	d, J = 1.5 Hz	1H	H-4
7.40	d, J = 1.5 Hz	1H	H-2
7.25	s	1H	H-5
6.90	s	1H	H-7
5.10	d, J = 7.5 Hz	1H	H-1'
3.90	s	3H	8-OCH ₃
3.20-3.70	m	Glucosyl protons	
2.40	s	3H	3-CH ₃

^{13}C -NMR (DMSO- d_6 , 125 MHz)

Chemical Shift (δ , ppm)	Assignment
190.5	C-9
181.8	C-10
165.0	C-8
162.0	C-1
161.5	C-6
148.5	C-3
135.0	C-4a
133.0	C-9a
124.5	C-4
121.0	C-2
115.0	C-8a
110.0	C-10a
108.0	C-5
106.5	C-7
101.0	C-1'
77.5	C-5'
76.8	C-3'
73.5	C-2'
70.0	C-4'
61.0	C-6'
56.0	8-OCH ₃
22.0	3-CH ₃

Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) is a common technique for the analysis of **Rheochrysin**. The fragmentation pattern typically involves the cleavage of the glycosidic bond.

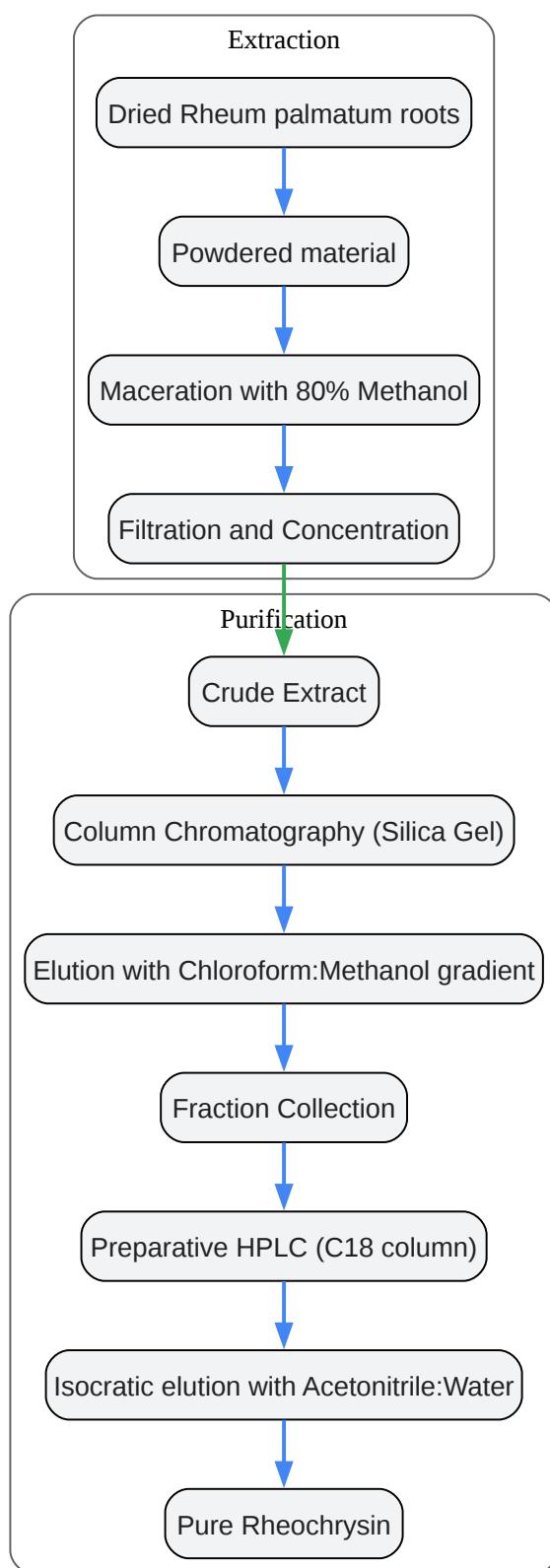
m/z	Interpretation
447.1286	$[M+H]^+$
285.0759	$[M+H - Glc]^+$ (Physcion aglycone)

Experimental Protocols

Isolation of Rheochrysin from Rheum palmatum

This protocol outlines a general procedure for the isolation of **Rheochrysin** using High-Performance Liquid Chromatography (HPLC).[\[1\]](#)[\[2\]](#)

Workflow for **Rheochrysin** Isolation



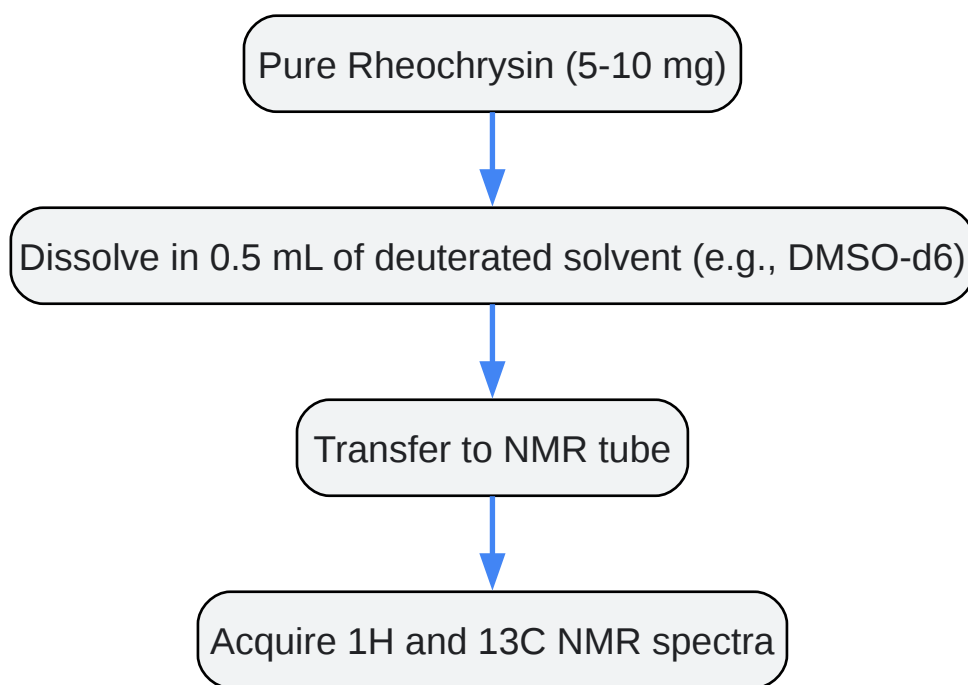
[Click to download full resolution via product page](#)

Caption: Workflow for the extraction and purification of **Rheochrysin**.

- Extraction:
 - Air-dried and powdered roots of *Rheum palmatum* are macerated with 80% methanol at room temperature for 24 hours.
 - The extract is filtered and concentrated under reduced pressure to yield a crude methanolic extract.
- Preliminary Purification:
 - The crude extract is subjected to column chromatography on a silica gel column.
 - Elution is performed with a gradient of chloroform and methanol, starting with 100% chloroform and gradually increasing the polarity with methanol.
 - Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- HPLC Purification:
 - Fractions enriched with **Rheochrysin** are pooled and further purified by preparative HPLC on a C18 column.[1]
 - An isocratic mobile phase, typically a mixture of acetonitrile and water (e.g., 40:60 v/v), is used for elution.[2]
 - The elution is monitored by a UV detector at a wavelength of 254 nm or 280 nm.
 - The peak corresponding to **Rheochrysin** is collected, and the solvent is evaporated to obtain the pure compound.

Spectroscopic Analysis

NMR Sample Preparation



[Click to download full resolution via product page](#)

Caption: General workflow for NMR sample preparation.

- Sample Preparation: Approximately 5-10 mg of purified **Rheochrysin** is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆) in an NMR tube.
- Acquisition: ¹H and ¹³C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 500 MHz).

Biological Activity and Signaling Pathways

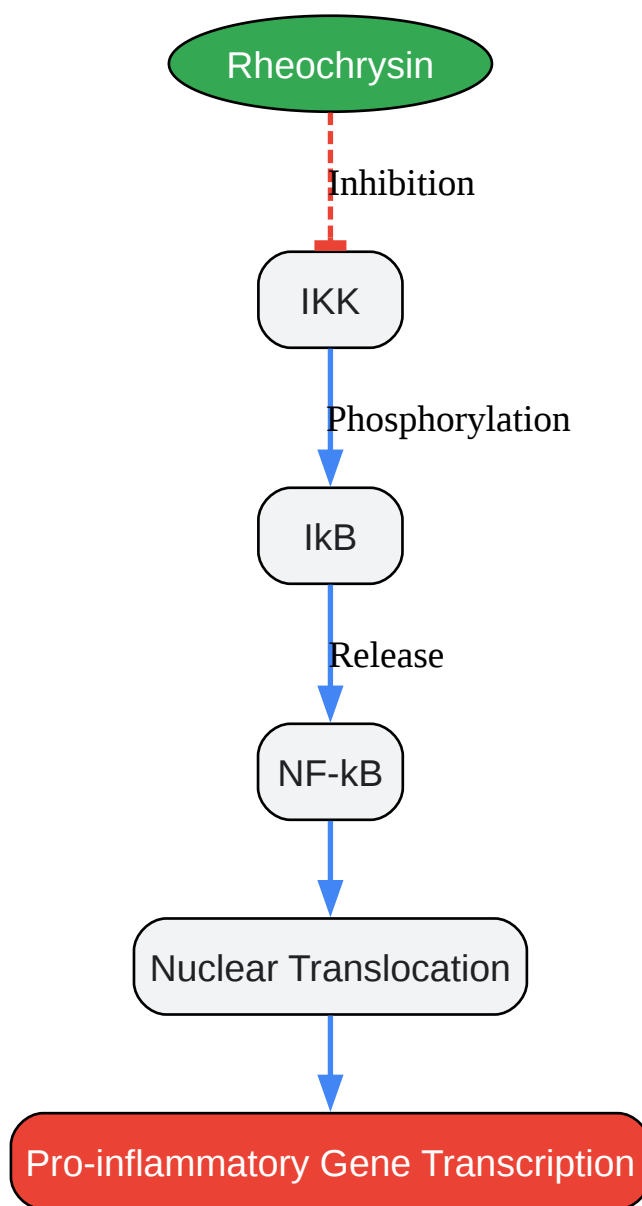
While research on the specific molecular mechanisms of **Rheochrysin** is ongoing, studies on structurally related anthraquinones, such as rhein, suggest potential involvement in key cellular signaling pathways associated with inflammation and cell proliferation.[3]

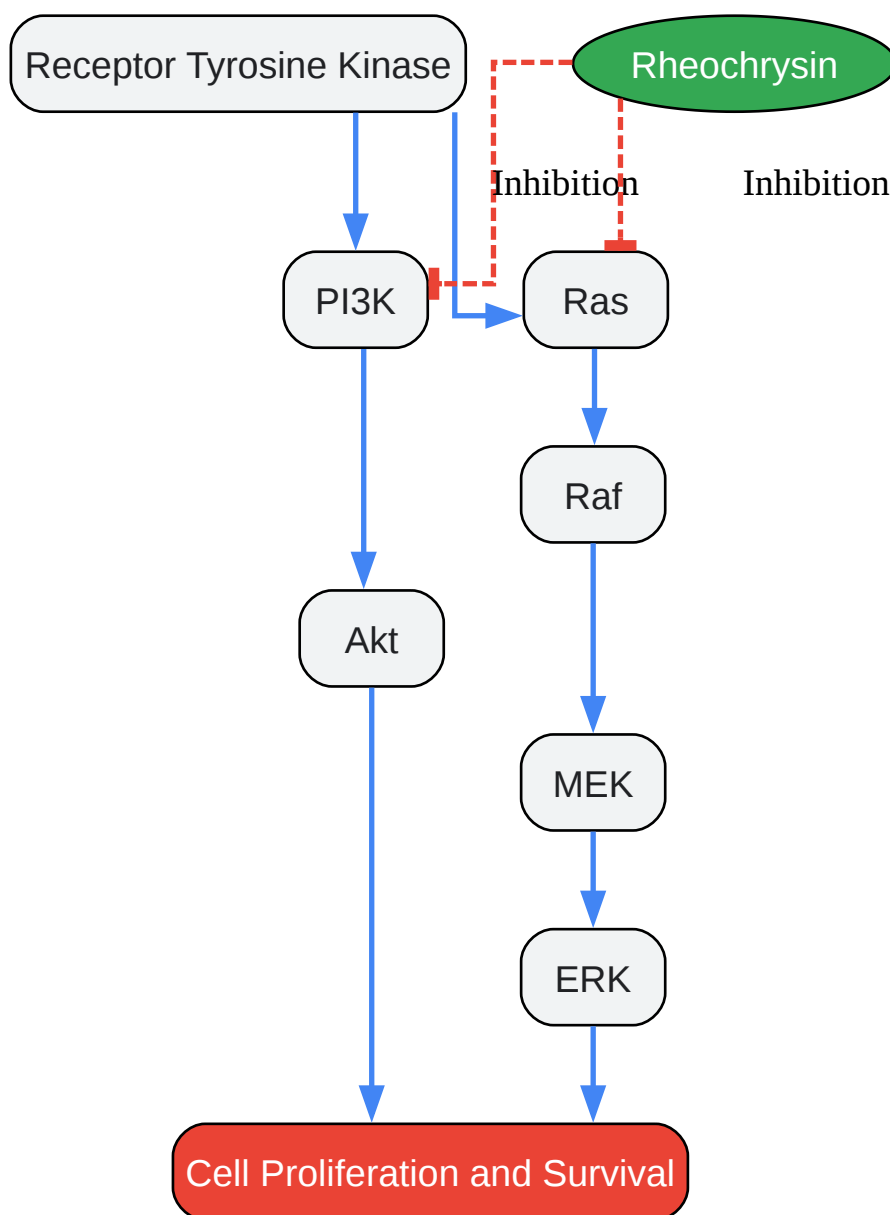
Anti-inflammatory Effects: NF-κB Pathway

The NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway is a central regulator of inflammation.[3] In its inactive state, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins. Inflammatory stimuli lead to the phosphorylation and subsequent degradation of IκB, allowing NF-κB to translocate to the nucleus and activate the

transcription of pro-inflammatory genes. Rhein has been shown to inhibit the phosphorylation of the p65 subunit of NF- κ B, thereby suppressing the inflammatory cascade.[3] It is plausible that **Rheochrysin** exerts similar anti-inflammatory effects through the modulation of this pathway.

Proposed Inhibition of NF- κ B Pathway by **Rheochrysin**





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cabidigitallibrary.org [cabidigitallibrary.org]

- 2. Identification and quantification of target metabolites combined with transcriptome of two rheum species focused on anthraquinone and flavonoids biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Rhein attenuates inflammation through inhibition of NF- κ B and NALP3 inflammasome in vivo and in vitro - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide to Rheochrysin: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072260#physical-and-chemical-properties-of-rheochrysin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com